

Toxicology profile of Chlorpromazine N-Oxide impurities

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Compound of Interest

Compound Name: *Chlorpromazine N-Oxide Maleic Acid Salt*
CAS No.: *18683-80-2*
Cat. No.: *B571473*

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Executive Summary

Chlorpromazine N-Oxide (CPZ-NO) represents a critical "qualified metabolite" impurity within the lifecycle of Chlorpromazine (CPZ) drug substances. Unlike random synthetic byproducts, CPZ-NO is a pharmacologically relevant metabolite formed via Flavin-containing Monooxygenase (FMO) pathways.

For the drug development professional, the safety profile of CPZ-NO hinges on the "Reductive Loop": the in vivo reversion of the N-oxide back to the parent compound. This guide synthesizes the chemical stability, toxicological risk assessment (per ICH M7), and high-resolution analytical strategies required to control this impurity.

Part 1: Chemical Architecture & The Reductive Loop

Identity:

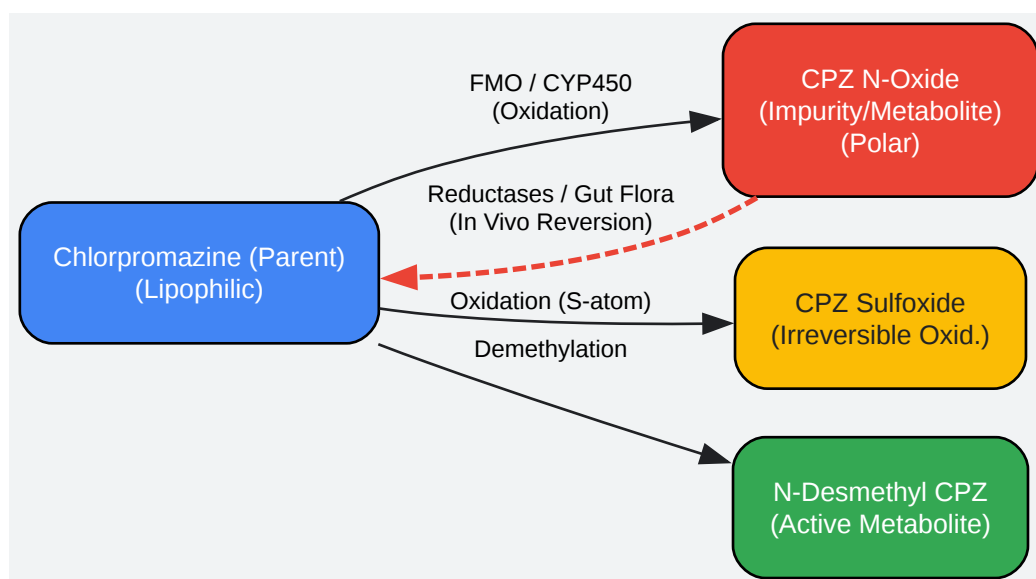
- Chemical Name: 3-(2-chloro-10H-phenothiazin-10-yl)-N,N-dimethylpropan-1-amine N-oxide^[1]

- CAS: 1672-76-0[1][2][3]
- Molecular Weight: 334.86 g/mol (+16 Da vs. Parent)
- Key Characteristic: Polar, hydrophilic metabolite; distinct from the lipophilic parent.

The Stability Paradox: While CPZ-NO is chemically stable under ambient storage, it is metabolically unstable. Upon ingestion, enteric bacteria and hepatic reductases can deoxygenate the N-oxide back to Chlorpromazine. Consequently, the toxicology of the impurity is inextricably linked to the toxicology of the parent drug.

Visualizing the Metabolic Pathway

Figure 1: The Oxidative-Reductive cycling of Chlorpromazine, highlighting the N-Oxide's position as a reversible metabolite.



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Caption: The "Reductive Loop" (dashed red line) allows CPZ N-Oxide to revert to the parent drug in vivo, a critical factor in safety qualification.

Part 2: Toxicological Profile & Risk Assessment

Genotoxicity Assessment (ICH M7 Context)

The primary concern for any pharmaceutical impurity is mutagenicity.[4]

- **Structural Alert Status:**Negative. Unlike aromatic N-oxides or nitro groups, tertiary aliphatic amine N-oxides (like CPZ-NO) are generally not considered structural alerts for genotoxicity under ICH M7 guidelines.
- **Ames Test Prediction:** In silico models (e.g., Lhasa Derek, Leadscope) typically predict CPZ-NO as negative, provided the parent CPZ is negative in the specific strain.
- **Conclusion:** CPZ-NO is likely an ICH M7 Class 5 impurity (No structural alert, or alert shared with parent), treating it as a non-mutagenic impurity controlled by general ICH Q3B limits.

Cytotoxicity & Phototoxicity

Phenothiazines are notorious for phototoxicity.

- **Mechanism:** CPZ absorbs UV light, generating singlet oxygen and free radicals.
- **N-Oxide Specifics:** CPZ-NO is less phototoxic than the parent CPZ and the desmethyl metabolite. However, because it can revert to CPZ or degrade to the sulfoxide under UV stress, it must be protected from light during analysis to prevent false-positive toxicity readings in in vitro assays.

Qualification via "Metabolites in Safety Testing" (MIST)

Because CPZ-NO is a major human metabolite:

- **The Logic:** If the patient is exposed to higher levels of CPZ-NO through normal metabolism of the drug than they would be from the impurity present in the pill, the impurity is considered "Qualified by Metabolism."
- **Action:** You generally do not need to conduct separate animal toxicology studies for CPZ-NO if its levels in the drug product are below the exposure AUC (Area Under Curve) found in human plasma.

Part 3: Analytical Characterization Strategy

Challenge: Differentiating CPZ N-Oxide from CPZ Sulfoxide. Both have the same mass shift (+16 Da) and similar polarity. Solution: High-Performance Liquid Chromatography (HPLC) with Mass Spectrometry (MS).

Experimental Protocol: LC-MS/MS Separation

Objective: Quantify CPZ N-Oxide without interference from the Sulfoxide isobar.

1. Sample Preparation (Self-Validating Step):

- Why: CPZ N-oxide is thermally labile.
- Protocol: Use Cold Extraction. Dissolve sample in Acetonitrile:Water (50:50) at 4°C. Do not use ultrasonic baths for extended periods, as this can induce N-oxide degradation to the parent (false low) or oxidation to sulfoxide (false high).

2. Chromatographic Conditions:

- Column: C18 Reverse Phase (e.g., 150mm x 2.1mm, 1.7 μ m).
- Mobile Phase A: 0.1% Formic Acid in Water (Acidic pH stabilizes the amine).
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 90% B over 10 minutes.
- Critical Resolution Check: The N-Oxide typically elutes before the Sulfoxide due to higher polarity of the N-O bond compared to the S-O bond.
 - Acceptance Criterion: Resolution () between N-Oxide and Sulfoxide > 2.0.

3. Mass Spectrometry Settings:

- Ionization: ESI Positive Mode.
- MRM Transitions (Quantification):

- CPZ N-Oxide:

335.1

86.1 (Characteristic dimethylamine side chain fragment).

- CPZ Sulfoxide:

335.1

319.1 (Loss of oxygen).

- Note: Distinct fragmentation patterns confirm identity despite identical parent mass.

Data Summary: Impurity Differentiation

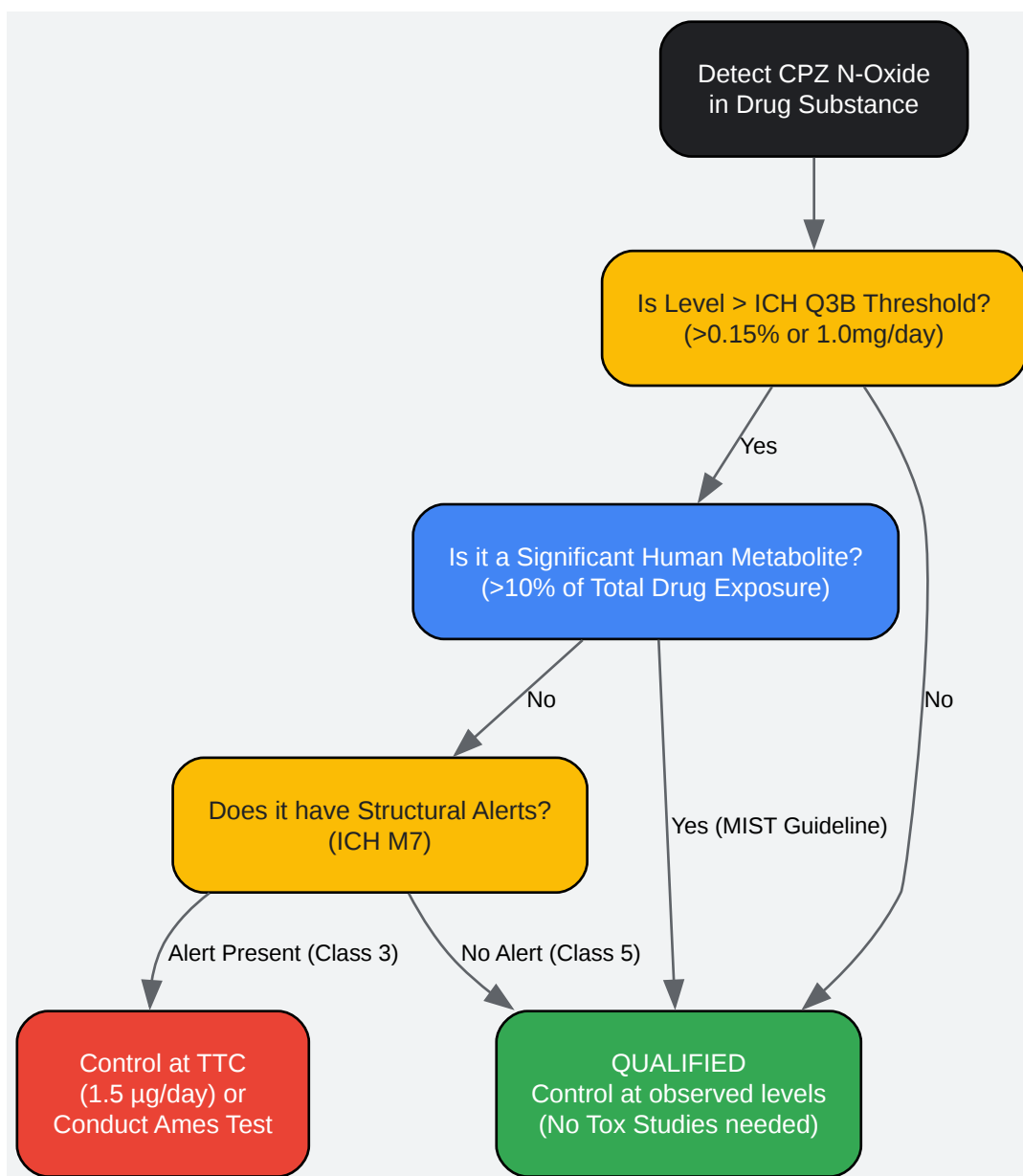
Parameter	Chlorpromazine (Parent)	CPZ N-Oxide (Impurity)	CPZ Sulfoxide (Interferent)
Parent Ion ()	319.1	335.1	335.1
Retention Time (Relative)	1.00 (Late)	~0.85 (Early)	~0.90 (Mid)
Key Fragment	86.1	58.1 / 86.1	319.1 (Loss of -O)
Thermal Stability	Stable	Labile (Reverts/Degrades)	Stable
ICH M7 Class	Parent	Class 5 (Non-mutagenic)	Class 5 (Non-mutagenic)

Part 4: Regulatory Control Workflow

This workflow guides the decision on whether to control CPZ-NO as a specified impurity or a qualified metabolite.

Decision Tree: Control Strategy

Figure 2: Workflow for establishing specification limits for CPZ N-Oxide.



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Caption: ICH-aligned decision matrix. CPZ N-Oxide usually follows the "Qualified" path due to its metabolite status.

References

- International Council for Harmonisation (ICH). (2017). Guideline M7(R1): Assessment and Control of DNA Reactive (Mutagenic) Impurities in Pharmaceuticals to Limit Potential Carcinogenic Risk.[4][5][6][Link](#)

- Yeung, P. K., et al. (1993). Pharmacokinetics and metabolism of chlorpromazine in rats.[7][8] European Journal of Drug Metabolism and Pharmacokinetics. [Link](#)
- US Food and Drug Administration (FDA). (2008). Guidance for Industry: Safety Testing of Drug Metabolites (MIST).[Link](#)
- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 443037: Chlorpromazine N-oxide.[Link](#)
- Ljunggren, B., & Moller, H. (1977).[9] Phenothiazine phototoxicity: an experimental study on chlorpromazine and its metabolites.[9][10] Journal of Investigative Dermatology.[9] [Link](#)

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Sources

- 1. Chlorpromazine N-oxide | C17H19ClN2OS | CID 443037 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Chlorpromazine N-Oxide impurity | molsyns.com [molsyns.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. Guidelines for the assessment and control of mutagenic impurities in pharmaceuticals - PMC [pmc.ncbi.nlm.nih.gov]
- 5. intuitionlabs.ai [intuitionlabs.ai]
- 6. researchgate.net [researchgate.net]
- 7. The metabolism of chlorpromazine N-oxide in the rat - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. The metabolites of chlorpromazine N-oxide in rat bile - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. semanticscholar.org [semanticscholar.org]
- 10. iovs.arvojournals.org [iovs.arvojournals.org]
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